Precision Synthesis of 2-(2,2,2-Trifluoroethoxy)propanoic Acid

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Compound of Interest

Compound Name:	*2-(2,2,2-trifluoroethoxy)propanoic Acid*
CAS No.:	*217806-37-6*
Cat. No.:	*B2845666*

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Executive Summary

The introduction of fluorinated motifs into drug scaffolds is a cornerstone of modern medicinal chemistry, often enhancing metabolic stability and lipophilicity. **2-(2,2,2-Trifluoroethoxy)propanoic acid** represents a valuable building block, combining the bioisosteric properties of the trifluoroethoxy group with a carboxylic acid handle for further diversification (e.g., amide coupling).

This guide details a robust, scalable synthesis of **2-(2,2,2-trifluoroethoxy)propanoic acid**. Unlike generic ether syntheses, this protocol addresses the specific challenges posed by the reduced nucleophilicity of 2,2,2-trifluoroethanol (TFE) and the steric environment of the

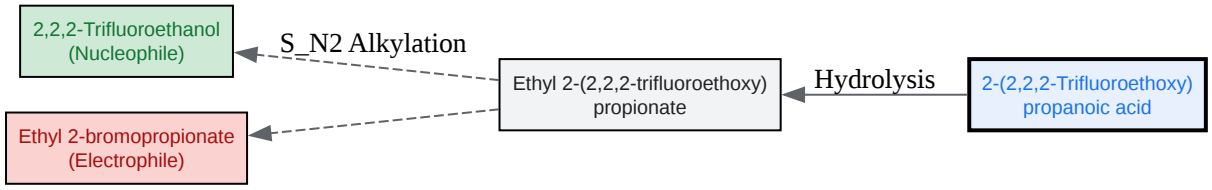
-halo propionate.

Core Retrosynthetic Analysis

The most efficient disconnection relies on a Modified Williamson Ether Synthesis. We disconnect the ether oxygen from the propanoic backbone, identifying sodium 2,2,2-

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trifluoroethoxide and ethyl 2-bromopropionate as the optimal synthons.



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Figure 1: Retrosynthetic strategy prioritizing commercially available starting materials.

Synthesis Protocol

Route: Nucleophilic Substitution via Sodium Trifluoroethoxide

This route is preferred over the alkylation of lactate due to the ready availability of ethyl 2-bromopropionate and the ability to generate the potent trifluoroethoxide nucleophile in situ.

Step 1: Synthesis of Ethyl 2-(2,2,2-trifluoroethoxy)propionate

Reaction Principle:

displacement of bromide by the trifluoroethoxide anion. Critical Factor: TFE is acidic (

) but its conjugate base is a weaker nucleophile than ethoxide due to the electron-withdrawing

group.[1] A polar aprotic solvent (DMF) and elevated temperature are required to drive the reaction.

Reagents & Materials:

- 2,2,2-Trifluoroethanol (TFE) [CAS: 75-89-8][1]
- Sodium Hydride (60% dispersion in mineral oil)[1]
- Ethyl 2-bromopropionate [CAS: 535-11-5][1][2][3]

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- Solvent: Anhydrous N,N-Dimethylformamide (DMF)[1][4]

Protocol:

- Activation: In a flame-dried 3-neck flask under

  , suspend NaH (1.2 equiv) in anhydrous DMF (5 mL/g substrate) at 0°C.
- Alkoxide Formation: Add TFE (1.3 equiv) dropwise.[1] Caution: Vigorous

  evolution.[1] Stir at 0°C for 30 min, then warm to RT for 30 min to ensure complete deprotonation.
- Alkylation: Cool back to 0°C. Add Ethyl 2-bromopropionate (1.0 equiv) dropwise.
- Reaction: Allow to warm to RT, then heat to 60–70°C for 4–6 hours. Monitor by TLC or GC-MS.[1]
- Workup: Quench with saturated

  . Extract with

  or EtOAc (x3).[1] Wash combined organics with water (x2) to remove DMF, then brine. Dry over

  and concentrate.
  - Note: The ester intermediate is volatile; avoid high-vacuum for extended periods if not necessary.[1]

Step 2: Hydrolysis to the Free Acid

Reaction Principle: Base-mediated saponification followed by acidification.[1]

Protocol:

- Dissolve the crude ester from Step 1 in THF:Water (3:1).
- Add LiOH·H2O (2.5 equiv).[1]

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- Stir at RT for 2–4 hours (conversion is usually rapid).
- Purification (Acid-Base Extraction):
  - Concentrate to remove THF.[1]
  - Wash the aqueous residue with DCM (removes unreacted organic impurities).
  - Acidify the aqueous layer to pH ~2 with 1M HCl.
  - Extract the product into EtOAc (x3).
  - Dry (

) and concentrate to yield the title compound.

Mechanistic Insight & Troubleshooting

The reaction follows a classic

mechanism with inversion of configuration if chiral starting material is used (though racemic bromide yields racemic acid).



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Figure 2: Mechanistic flow of the etherification step.[1]

Troubleshooting Table

Issue	Probable Cause	Corrective Action
Low Yield (Step 1)	Incomplete deprotonation of TFE	Ensure NaH quality; stir longer at RT before adding bromide.
No Reaction	Nucleophile too weak at low temp	Increase temperature to 80°C; switch solvent to DMSO (caution: workup difficulty).
Elimination Product (Acrylate)	Basicity vs. Nucleophilicity issue	Strictly control temperature; do not exceed 80°C. Ensure TFE is in excess relative to NaH to avoid free hydride reacting with bromide.[1]
Product Volatility	Loss during concentration	The ethyl ester is volatile. Use a rotary evaporator with care; do not use high vacuum for the ester.

Analytical Characterization

Validating the structure requires specific attention to the fluorine coupling patterns in NMR.

Expected Data:

- NMR: Triplet at

  ppm (coupling with methylene protons).
- NMR (CDCl3):
  - ppm (br s, 1H, COOH).[1]
  - ppm (q, 1H,

    -CH).[1]
  - ppm (q, 2H,

    ,

Hz).[1]

- ppm (d, 3H,

).

Safety & Handling

2,2,2-Trifluoroethanol (TFE)[1][4][5][6][7][8][9][10][11]

- Toxicity: TFE is acutely toxic and a known reproductive toxin (testicular toxicity).[1]
- Handling: Must be handled in a fume hood. Double-gloving (nitrile) is recommended.[1]
- Volatility: Flash point is 29°C. Avoid sparks.[1]

Sodium Hydride (NaH)[1][4][5]

- Pyrophoric Risk: Reacts violently with water to release hydrogen gas.[1][4]
- Disposal: Quench excess NaH slowly with isopropanol or ethyl acetate under inert atmosphere before adding water.

References

- Preparation of Trifluoroethoxy Benzoic Acids
  - Source: US Patent 6,288,271 B1.[1]
  - Relevance: Describes the general conditions for reacting TFE with halo-aromatics/esters using strong bases and copper, establishing the stability of the trifluoroethoxide anion.
  - URL:[1]
- Synthesis of 2-(2,2,2-Trifluoroethoxy)
  - Source: Sigma-Aldrich / PubChem Data.[1]
  - Relevance: Provides physical property benchmarks for the homologous series (acetic vs. propanoic).

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- URL:[1]

- Source:Journal of Medicinal Chemistry, "Synthesis and SAR of Trifluoroethoxy-substituted compounds." (General methodology reference for TFE alkylation).

- Ethyl 2-bromopropionate Reagent Profile
  - Source: N
  - Relevance: Physical data and reactivity profile of the electrophile.[2][5][6]
  - URL:[1]

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